

Application Notes and Protocols: Indoximod Solutions for Laboratory Use

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Compound of Interest

Compound Name: *Indoximod*

Cat. No.: *B1684509*

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Abstract

These application notes provide detailed protocols for the preparation, storage, and handling of **Indoximod** solutions for laboratory use. **Indoximod** is an immunometabolic agent that acts as an inhibitor of the indoleamine 2,3-dioxygenase (IDO) pathway.^{[1][2]} Proper preparation and storage of **Indoximod** solutions are critical for ensuring experimental reproducibility and accuracy. This document outlines the solubility of **Indoximod** in various solvents, provides step-by-step protocols for preparing stock and working solutions for both in vitro and in vivo applications, and offers guidelines for long-term storage and stability. Additionally, it includes a summary of **Indoximod**'s mechanism of action and relevant signaling pathways.

Properties of Indoximod

- Molecular Formula: $C_{12}H_{14}N_2O_2$
- Molecular Weight: 218.25 g/mol ^[3]
- Appearance: White to off-white solid^[2]
- Synonyms: 1-Methyl-D-tryptophan, NLG-8189, 1-MT^[3]

Solubility of Indoximod

Indoximod is characterized by its poor solubility in many common laboratory solvents.[3] The solubility can be significantly influenced by factors such as the choice of solvent, pH, temperature, and the use of physical methods like sonication and warming. It is crucial to use fresh, anhydrous solvents, particularly with DMSO, as absorbed moisture can reduce solubility. [2][3]

Table 1: Solubility of **Indoximod** in Common Solvents

Solvent	Concentration	Conditions
0.5 M NaOH	66.67 mg/mL (305.46 mM)	Requires sonication.[2]
0.1 M NaOH	11 mg/mL	-
0.1 M NaOH	10 mg/mL (45.82 mM)	Sonication is recommended.[4]
Water	5 mg/mL (22.91 mM)	Requires sonication and pH adjustment to 2 with HCl.[2]
≥1.12 mg/mL	Requires gentle warming and sonication.[5]	
DMSO	1 mg/mL (4.58 mM)	Use of fresh, non-hygroscopic DMSO is critical.[3]
0.55 mg/mL (2.52 mM)	Requires sonication and warming.[2]	
5% TFA	3.02 mg/mL	-
Ethanol	Insoluble	-

Note: Solubility data is compiled from multiple sources and may exhibit batch-to-batch variations.

Storage and Stability

Proper storage is essential to maintain the integrity of **Indoximod**.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years[2][3][4]	Protect from light.
4°C	2 years[2]	-	
In Solvent	-80°C	1 to 2 years[2][3][4]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month to 1 year[2][3]	Protect from light.[6]	

Experimental Protocols

Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO. Due to limited solubility, careful technique is required.

Materials:

- **Indoximod** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block set to 37°C
- Ultrasonic bath

Procedure:

- Equilibrate **Indoximod** powder to room temperature before opening the vial.
- Weigh the desired amount of **Indoximod** powder in a sterile tube.

- Add the appropriate volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., for 10 mM, add 458.1 μ L of DMSO per 1 mg of **Indoximod**).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, warm the solution at 37°C for 10 minutes.[\[5\]](#)
- Following warming, place the tube in an ultrasonic bath for 15-30 minutes, or until the solution is clear.[\[2\]](#)[\[5\]](#)
- Once completely dissolved, aliquot the stock solution into single-use volumes in sterile tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.[\[2\]](#)[\[3\]](#)

Preparation of Working Solutions for Cell-Based Assays

Procedure:

- Thaw a single-use aliquot of the **Indoximod** stock solution at room temperature.
- Further dilute the stock solution with the appropriate cell culture medium to the desired final concentration.
- Mix thoroughly by gentle inversion or pipetting.
- Use the freshly prepared working solution immediately. Do not store diluted working solutions in culture medium.

Preparation of Formulation for In Vivo Use

This protocol provides a method for preparing an **Indoximod** formulation suitable for oral administration (p.o.) in animal models.[\[3\]](#)

Materials:

- **Indoximod** powder
- DMSO

- PEG300
- Tween 80
- Sterile water (ddH₂O) or saline

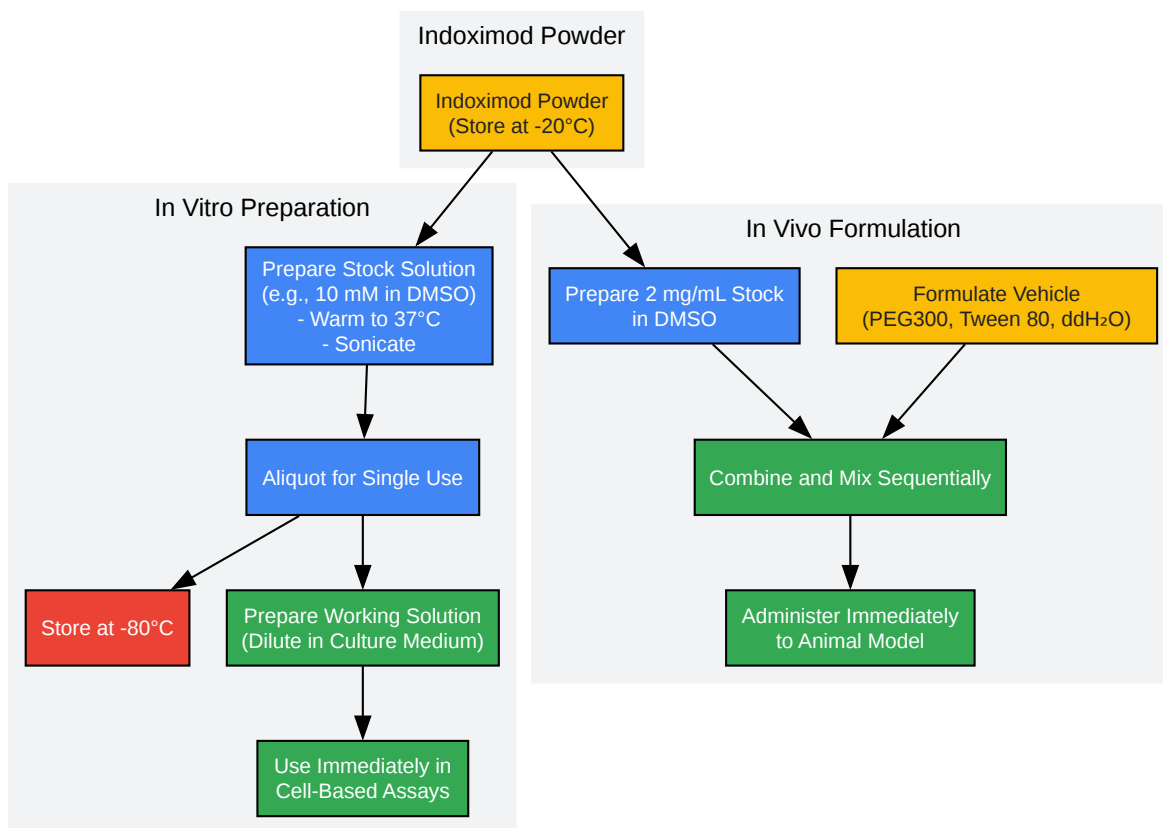
Procedure for a 1 mg/mL solution:

- Prepare a 2 mg/mL stock solution of **Indoximod** in fresh DMSO, using warming and sonication as needed to ensure complete dissolution.
- In a sterile tube, combine the following in order, ensuring the solution is clear after each addition:
 - 50 µL of the 2 mg/mL **Indoximod** stock solution in DMSO.
 - 300 µL of PEG300. Mix until clear.
 - 50 µL of Tween 80. Mix until clear.
 - 600 µL of sterile water (ddH₂O). Mix until a clear solution is formed.
- This yields a final formulation of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% ddH₂O with an **Indoximod** concentration of 0.1 mg/mL.[\[3\]](#)[\[7\]](#)
- This formulation should be prepared fresh and used immediately for optimal results.[\[3\]](#)[\[7\]](#)

Mechanism of Action and Signaling Pathways

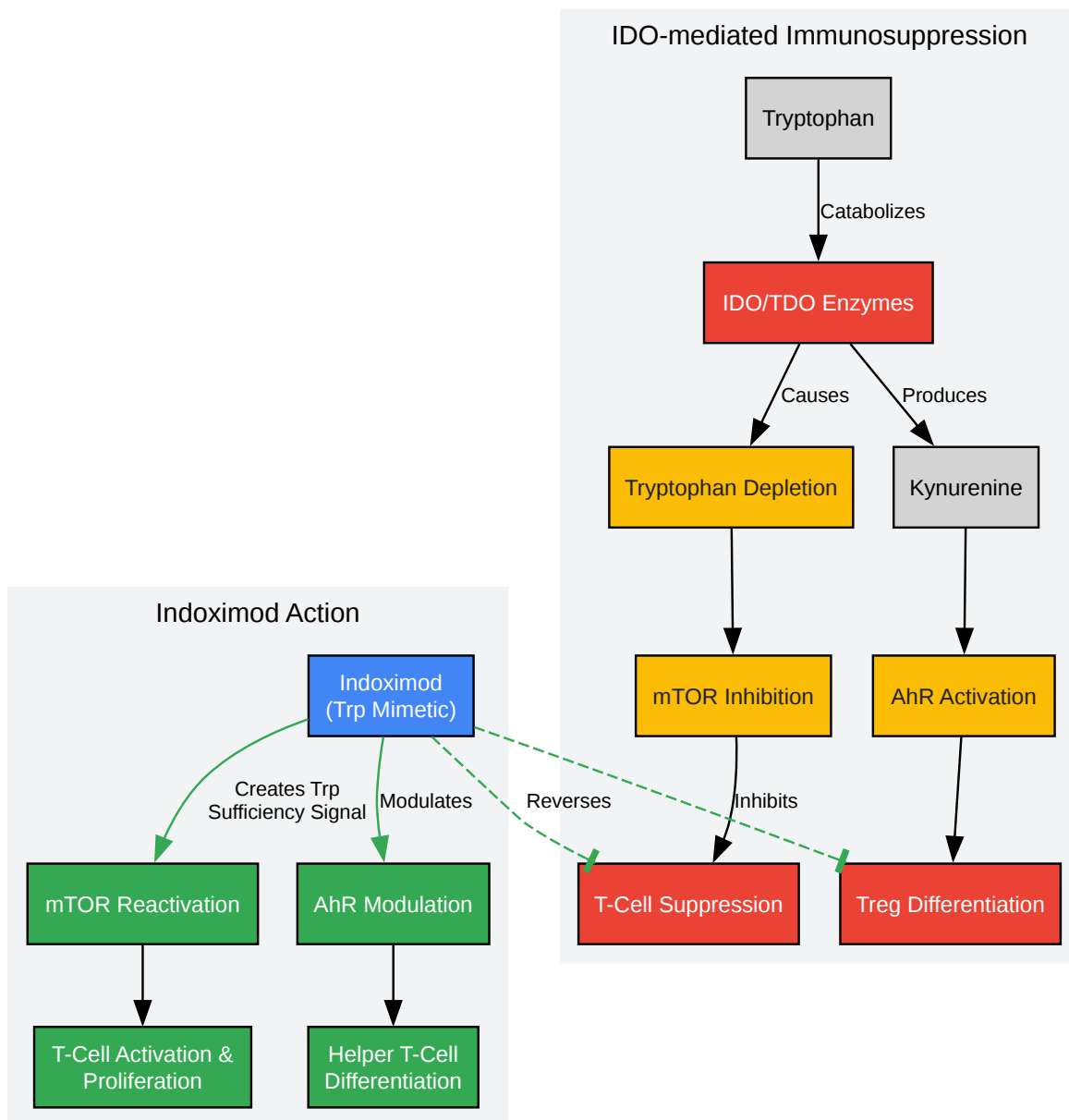
Indoximod is an inhibitor of the IDO pathway, which is involved in tumor-mediated immune suppression.[\[1\]](#) Tryptophan catabolism by IDO leads to a depletion of tryptophan and the production of kynurenine, which suppresses T-cell function. **Indoximod**, a tryptophan mimetic, counteracts this by creating a tryptophan sufficiency signal that reactivates the mTOR pathway in T cells, promoting their proliferation and function.[\[8\]](#)[\[9\]](#) Additionally, **Indoximod** can modulate the differentiation of CD4⁺ T cells via the aryl hydrocarbon receptor (AhR), favoring the development of helper T cells over regulatory T cells.[\[8\]](#)[\[9\]](#)

Workflow for Preparation of Indoximod Solutions

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Caption: Workflow for **Indoximod** Solution Preparation.

Indoximod Signaling Pathway

[Click to download full resolution via product page](#)Caption: **Indoximod's** Mechanism of Action.

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References

- 1. What is Indoximod used for? [synapse.patsnap.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. (S)-Indoximod | Indoleamine 2,3-Dioxygenase (IDO) | TargetMol [targetmol.com]
- 5. apexbt.com [apexbt.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
- 8. Indoximod opposes the immunosuppressive effects mediated by IDO and TDO via modulation of AhR function and activation of mTORC1 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. oncotarget.com [oncotarget.com]
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